

Application Notes and Protocols for Labeling Proteins with 6-Fluorochromone Derivatives

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Compound of Interest

Compound Name: 6-Fluorochromone

Cat. No.: B011588

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Introduction

6-Fluorochromone is a fluorophore scaffold that can be chemically modified to create reactive probes for covalently labeling proteins. The fluorination at the 6th position can enhance the photophysical properties and stability of the chromone core, making it a potentially valuable tool for biological imaging and quantitative proteomics. This document provides a detailed guide on the synthesis of an amine-reactive **6-Fluorochromone** derivative and its subsequent application in labeling proteins.

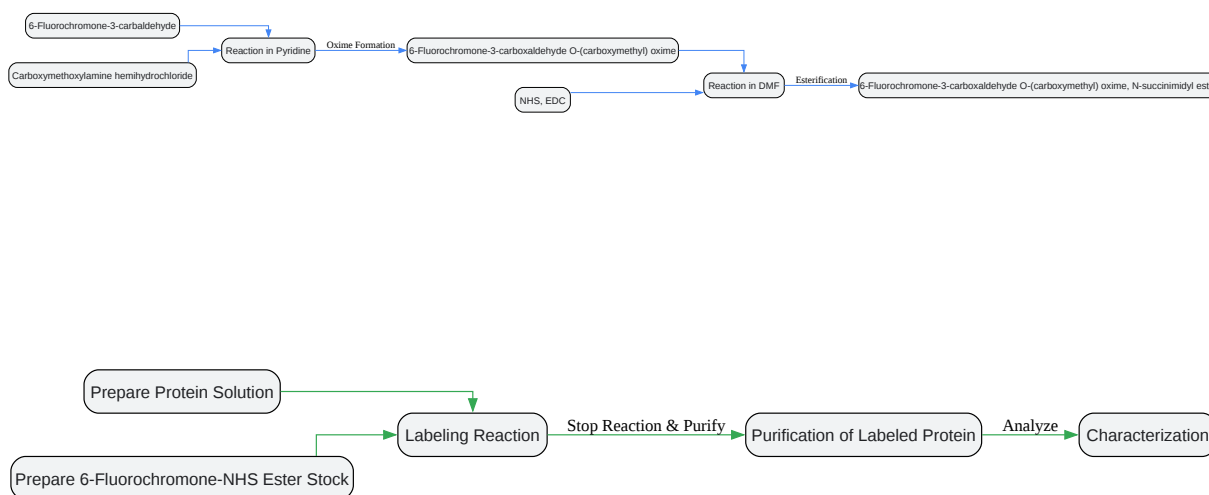
The strategy involves a two-step process:

- **Synthesis of a Protein-Reactive 6-Fluorochromone Probe:** Conversion of the commercially available **6-Fluorochromone-3-carbaldehyde** into a more reactive derivative, such as an oxime, which can then be activated for protein conjugation.
- **Protein Labeling Protocol:** A detailed procedure for covalently attaching the synthesized **6-Fluorochromone** probe to a target protein.

I. Synthesis of an Amine-Reactive 6-Fluorochromone Probe

The following protocol describes the synthesis of a **6-Fluorochromone** probe with a carboxylic acid handle, which can be subsequently activated to an NHS ester for reaction with primary amines (e.g., lysine residues) on a protein. The synthesis starts from **6-Fluorochromone-3-carbaldehyde**.^[1]

Reaction Scheme:



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References

- 1. chemimpex.com [chemimpex.com]
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